

safe handling and storage procedures for 1-(1-Hydroxy-cyclopentyl)-ethanone

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Compound of Interest

Compound Name: 1-(1-Hydroxy-cyclopentyl)-ethanone

Cat. No.: B100326

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Application Notes and Protocols for 1-(1-Hydroxy-cyclopentyl)-ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-(1-Hydroxy-cyclopentyl)-ethanone** (CAS No. 17160-89-3). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Safety and Hazard Information

1-(1-Hydroxy-cyclopentyl)-ethanone is a flammable liquid and vapor that can cause skin and serious eye irritation. All handling should be conducted in a well-ventilated area, and appropriate personal protective equipment (PPE) must be worn.

GHS Hazard Statements

- H226: Flammable liquid and vapour.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H302: Harmful if swallowed.[1]

Precautionary Statements

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ ventilating/ lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]

Physicochemical and Safety Data

A summary of the key quantitative data for **1-(1-Hydroxy-cyclopentyl)-ethanone** is presented in the table below.

Property	Value	Reference
Molecular Formula	C7H12O2	[1]
Molecular Weight	128.17 g/mol	[1]
CAS Number	17160-89-3	[1][3]
Boiling Point	130 - 131 °C (266 - 268 °F)	
Melting Point	72-73 °C	[1][4]
Density	0.951 g/cm ³ at 25 °C (77 °F)	
pKa	13.28 ± 0.20 (Predicted)	[1]
Log Pow (Octanol/Water Partition Coefficient)	0.7 at 25 °C (77 °F)	

Experimental Protocols

The following protocols provide a step-by-step guide for the safe handling of **1-(1-Hydroxy-cyclopentyl)-ethanone** in a laboratory setting.

Personal Protective Equipment (PPE)

Before handling the compound, ensure the following PPE is worn:

- Flame retardant antistatic protective clothing.
- Chemical-resistant gloves (e.g., nitrile rubber).
- Tightly fitting safety goggles or a face shield.[2]
- Laboratory coat.

Handling Protocol

- Preparation:

- Ensure a chemical fume hood is operational and the work area is clean and free of ignition sources.
- Have an appropriate fire extinguisher (dry chemical, carbon dioxide, or alcohol-resistant foam) readily available.[\[2\]](#)
- Assemble all necessary equipment (e.g., glassware, spatulas, stir plates) and ensure they are clean, dry, and free of contaminants. Use non-sparking tools.[\[3\]](#)[\[5\]](#)
- Dispensing and Weighing:
 - Ground and bond all containers and receiving equipment to prevent static discharge.
 - Carefully open the container in the fume hood.
 - Use a clean, non-sparking spatula to transfer the desired amount of the compound to a tared weigh boat or directly into the reaction vessel.
 - Avoid creating dust or aerosols.[\[3\]](#)[\[5\]](#)
 - Close the container tightly immediately after use.
- Dissolution:
 - Add the solvent to the vessel containing the compound slowly and with stirring to avoid splashing.
 - If heating is required, use a controlled heating mantle or water bath with spark-proof controls. Avoid open flames.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[2\]](#)
 - Clean all equipment and the work area.
 - Dispose of any contaminated materials (e.g., weigh boats, gloves) in a designated hazardous waste container.

Storage Protocol

- Store **1-(1-Hydroxy-cyclopentyl)-ethanone** in a tightly closed container.
- The storage area should be a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store separately from incompatible materials. Although specific incompatibilities are not detailed, it is good practice to store it away from strong oxidizing agents, acids, and bases.

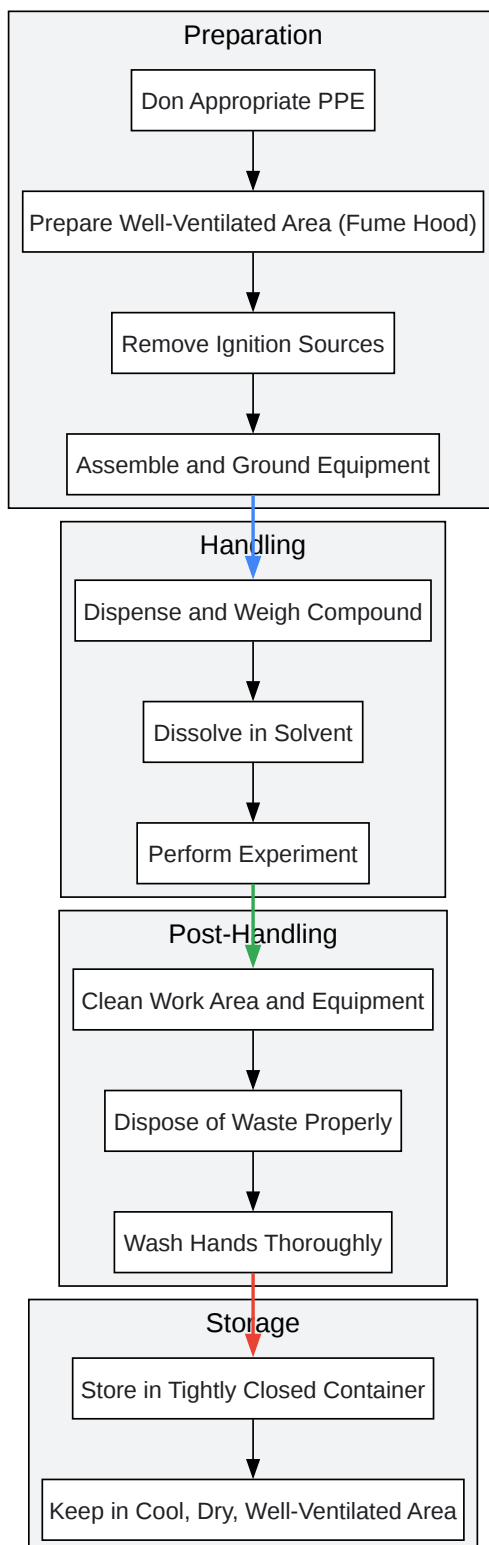
Emergency Procedures

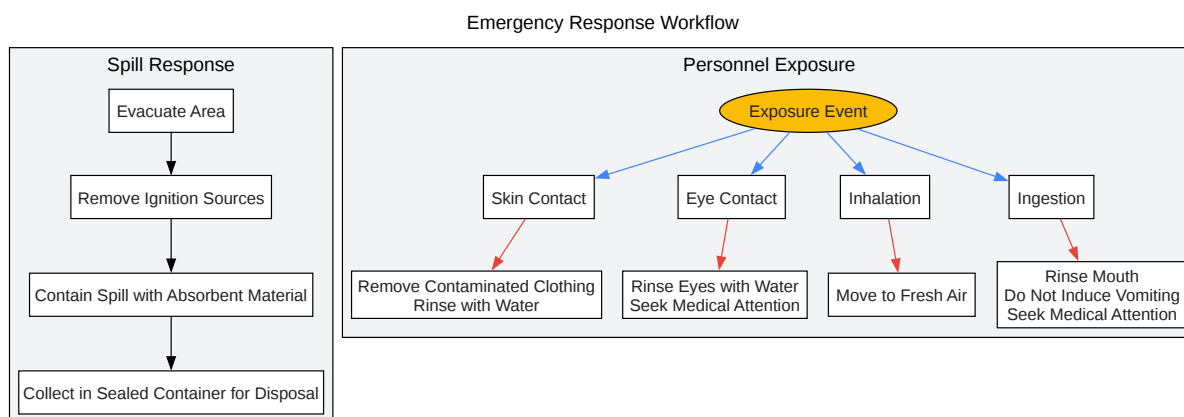
- In case of skin contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water.[\[2\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[2\]](#)
- If inhaled: Move the person to fresh air.
- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)
- In case of a spill: Evacuate the area. Remove all sources of ignition.[\[5\]](#) Contain the spill using absorbent, non-combustible material. Collect the material in a suitable, closed container for disposal.[\[5\]](#)

Workflow Diagrams

The following diagrams illustrate the key workflows for handling and emergency procedures.

Safe Handling and Storage Workflow





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